

An In-depth Technical Guide on the Thermodynamic Properties of Tripropylborane

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Compound of Interest

Compound Name: Tripropylborane

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This technical guide provides a comprehensive overview of the known thermodynamic properties of **tripropylborane**. The information is compiled from available literature to serve as a foundational resource for professionals in research and development. Due to the limited availability of experimentally determined thermodynamic data for **tripropylborane**, this guide also includes calculated values and representative experimental protocols for the determination of these properties in organoboron compounds.

Core Thermodynamic Properties

Tripropylborane, with the chemical formula $(C_3H_7)_3B$, is a colorless liquid at room temperature, recognized for its applications in organic synthesis.^[1] A precise understanding of its thermodynamic properties is crucial for process optimization, safety assessments, and theoretical modeling.

Physicochemical and Thermodynamic Data

The following table summarizes the available quantitative data for **tripropylborane**. It is important to note that some of these values are calculated rather than experimentally determined, a reflection of the current state of publicly available data.

Property	Value	State	Reference
Molar Mass	140.07 g/mol	-	[2]
Boiling Point	159 °C	Liquid	[3]
Melting Point	-56 °C	Solid	[3]
Density	0.7204 g/cm ³	Liquid	[3]
Refractive Index	1.4135	Liquid	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	40.0 kJ/mol (over a temperature range of 273 to 393 K)	Liquid	[4]
Heat of Formation ($\Delta_f H^\circ$)	-67.4 kcal/mol (-282.0 kJ/mol) (calculated)	Liquid	[5]

Note: Experimental data for the standard molar entropy and heat capacity of **tripropylborane** are not readily available in the reviewed literature.

Experimental Protocols

Detailed experimental protocols specifically for **tripropylborane** are scarce. Therefore, this section provides a generalized methodology for the determination of key thermodynamic properties based on established techniques for analogous organoboron compounds.

Determination of the Heat of Combustion by Bomb Calorimetry

The heat of combustion of pyrophoric and volatile organoboron compounds like **tripropylborane** can be determined using a bomb calorimeter. The following protocol is a representative procedure.

- **Sample Preparation:** A known mass of **tripropylborane** is hermetically sealed in a thin-walled glass ampoule under an inert atmosphere to prevent premature reaction with air.[6]
- **Calorimeter Setup:** The sealed ampoule is placed in a crucible within a calorimetric bomb. A known amount of water is added to the bomb to dissolve the solid combustion products

(boric acid).[5][6] The bomb is then sealed and pressurized with purified oxygen to approximately 30 atm.[6]

- Combustion: The calorimeter is assembled with a known mass of water in the jacket. The sample is ignited, and the temperature change of the water is meticulously recorded.
- Analysis: The energy equivalent of the calorimeter is determined by combusting a standard substance, such as benzoic acid.[6] The heat of combustion of **tripropylborane** is then calculated from the observed temperature change, accounting for the heats of formation of the final products (boric acid, carbon dioxide, and water).[5][7]

Determination of the Enthalpy of Vaporization

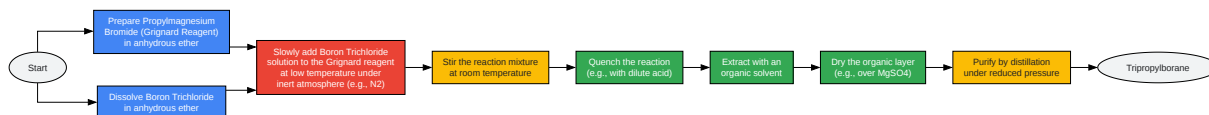
The enthalpy of vaporization can be derived from vapor pressure measurements at different temperatures using the Clausius-Clapeyron equation.

- Vapor Pressure Measurement: The vapor pressure of **tripropylborane** can be measured over a range of temperatures using a static or dynamic method. Given its reactivity, these measurements must be conducted in a vacuum or under an inert atmosphere.
- Data Analysis: The natural logarithm of the vapor pressure is plotted against the inverse of the absolute temperature. The slope of the resulting line is equal to $-\Delta_{\text{vap}}H/R$, where R is the ideal gas constant, allowing for the calculation of the enthalpy of vaporization.

Visualizations

Synthesis of Tripropylborane: A Workflow Diagram

The synthesis of **tripropylborane** is commonly achieved through the reaction of a boron halide with a Grignard reagent. The following diagram illustrates a typical experimental workflow for this synthesis.[8]



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Caption: Workflow for the synthesis of **tripropylborane**.

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